

An In-Depth Technical Guide to C1-Bodipy-C12: Solubility and Preparation

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Compound of Interest

Compound Name: C1-Bodipy-C12

Cat. No.: B10773952

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Abstract

C1-Bodipy-C12, scientifically known as 4,4-difluoro-5,7-dimethyl-4-bora-3a,4a-diaza-s-indacene-3-dodecanoic acid, is a lipophilic fluorescent dye widely utilized in biological research to study lipid metabolism and trafficking. Its unique spectral properties, including high quantum yield and sharp emission peaks, make it an invaluable tool for visualizing lipids in live and fixed cells. This technical guide provides a comprehensive overview of the solubility characteristics and preparation methods for **C1-Bodipy-C12**, including a detailed, albeit exemplar, synthesis protocol based on established BODIPY chemistry.

Solubility of C1-Bodipy-C12

The solubility of **C1-Bodipy-C12** is a critical factor for its effective use in experimental settings. Due to its hydrophobic dodecanoic acid chain and the lipophilic nature of the BODIPY core, **C1-Bodipy-C12** exhibits poor solubility in aqueous solutions.

Key Solubility Data:

Solvent	Concentration	Observations	Citation
Dimethyl Sulfoxide (DMSO)	Up to 100 mg/mL	Requires sonication to achieve higher concentrations. [1]	
Methanol	2.5 mM	Stock solutions can be prepared at this concentration. [2]	
Ethanol	Not specified	Used as a solvent for stock solutions.	
Aqueous Buffers (e.g., PBS, cell culture media)	Very low	Insoluble directly. Must be diluted from a stock solution in an organic solvent.	

Preparation of C1-Bodipy-C12 Solutions

The preparation of **C1-Bodipy-C12** for experimental use typically involves two stages: the creation of a concentrated stock solution in an organic solvent, followed by dilution to a working concentration in an aqueous medium.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **C1-Bodipy-C12** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes

Procedure:

- Weigh out 1 mg of **C1-Bodipy-C12** powder and place it in a microcentrifuge tube.
- Add 247 μL of anhydrous DMSO to the tube.[\[1\]](#)
- Vortex the mixture thoroughly until the powder is completely dissolved. For higher concentrations, sonication may be necessary.
- Store the 10 mM stock solution at -20°C or -80°C , protected from light, to prevent degradation.

Experimental Protocol: Preparation of a 10 μM Working Solution

Materials:

- 10 mM **C1-Bodipy-C12** stock solution in DMSO
- Phosphate-Buffered Saline (PBS) or serum-free cell culture medium
- Microcentrifuge tubes
- Pipettes

Procedure:

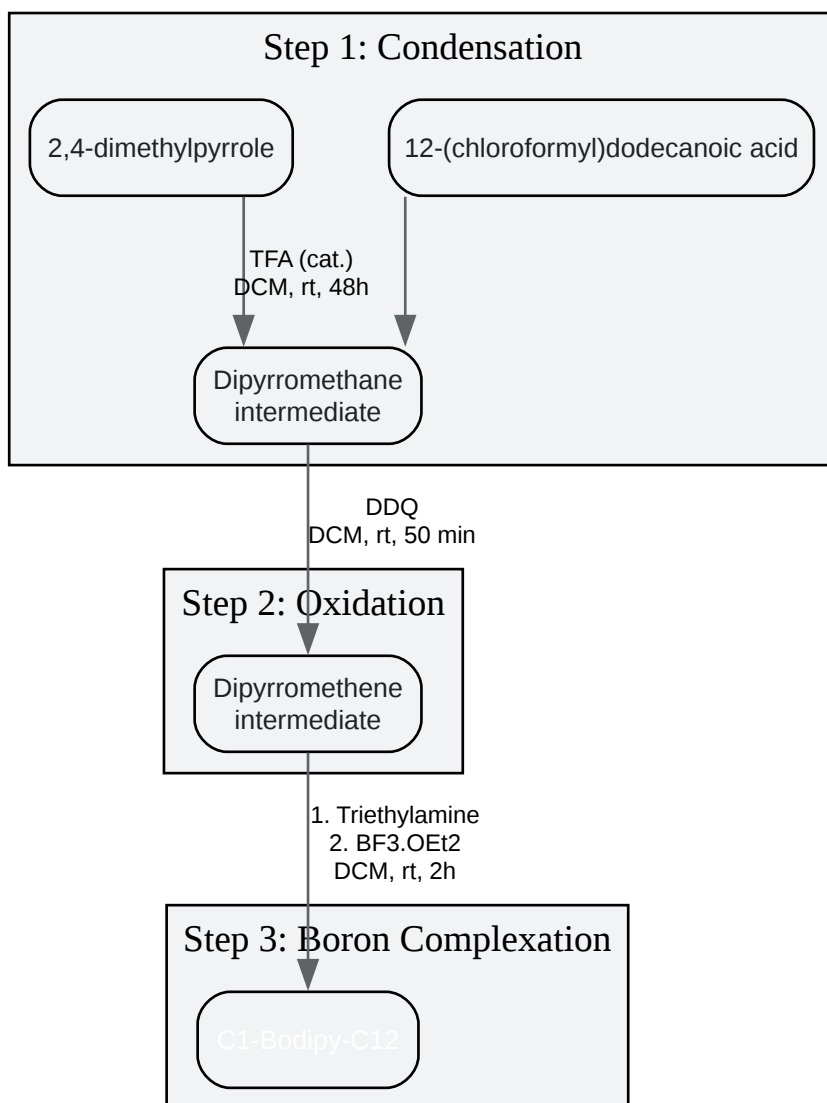
- Thaw the 10 mM stock solution of **C1-Bodipy-C12**.
- In a new microcentrifuge tube, pipette the desired volume of PBS or cell culture medium.
- Add the appropriate volume of the 10 mM stock solution to achieve a final concentration of 10 μM (a 1:1000 dilution). For example, add 1 μL of the stock solution to 999 μL of buffer.
- Vortex the working solution gently to ensure it is well mixed.
- Use the working solution immediately for your experiment. It is recommended to prepare fresh working solutions for each experiment to ensure optimal performance.

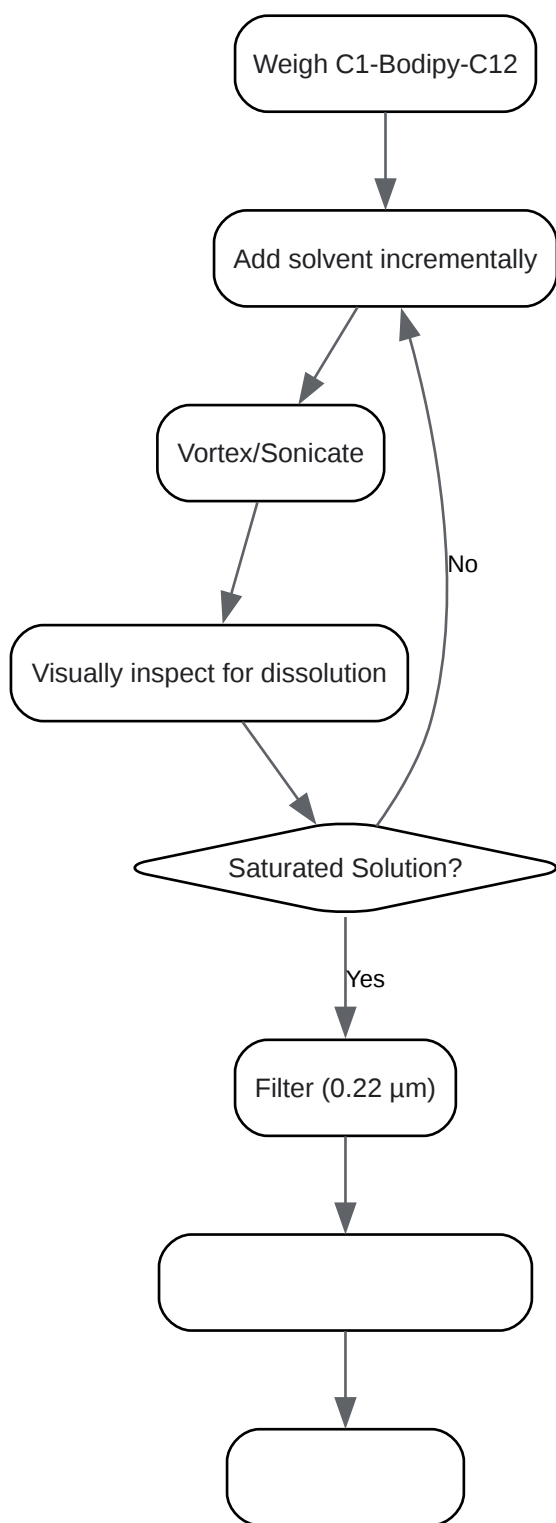
Chemical Synthesis of C1-Bodipy-C12

The synthesis of **C1-Bodipy-C12**, while not commonly performed in a non-specialist laboratory, follows the general principles of BODIPY dye synthesis. This involves a three-step process: acid-catalyzed condensation of a pyrrole with an aldehyde- or acid chloride-bearing precursor, followed by oxidation and subsequent complexation with a boron source.

The following is a representative, detailed protocol for the synthesis of a similar carboxy-functionalized BODIPY, adapted to yield **C1-Bodipy-C12**.

Exemplar Synthetic Pathway





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References

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